

# Personal protective equipment for handling 2-Phenylbutyric Acid-d5

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## Compound of Interest

Compound Name: 2-Phenylbutyric Acid-d5

Cat. No.: B564745

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## Essential Safety and Handling Guide for 2-Phenylbutyric Acid-d5

This guide provides immediate, essential safety and logistical information for handling **2-Phenylbutyric Acid-d5** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining clear operational and disposal plans.

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Phenylbutyric Acid-d5** was located. The guidance provided here is based on the safety profiles of 2-Phenylbutyric Acid. It is crucial to treat **2-Phenylbutyric Acid-d5** as a potentially hazardous substance and exercise caution at all times.

## Hazard Identification and Safety Summary

2-Phenylbutyric Acid is classified as harmful if swallowed and can cause skin and eye irritation. [1][2] It may also cause respiratory irritation.[1][3] Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

## Quantitative Data

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>7</sub> D <sub>5</sub> O <sub>2</sub>	[4]
Molecular Weight	169.23 g/mol	[4]
Appearance	White to yellowish adhering crystals	[5]
Boiling Point	270-272 °C	[6]
Melting Point	39-42 °C	[6]
Flash Point	113 °C (235.4 °F) - closed cup	[6]

## Operational Plan: From Receipt to Disposal

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is clearly labeled "**2-Phenylbutyric Acid-d5**" with appropriate hazard warnings.
- Store in a cool, dry, and well-ventilated area away from strong oxidizing agents.[1][7]
- Keep the container tightly closed.[1][7]

### 2. Handling (Weighing and Dissolving):

- All handling of solid **2-Phenylbutyric Acid-d5** should be conducted in a certified chemical fume hood to prevent inhalation of dust.[2][8]
- Before handling, ensure you are wearing the appropriate Personal Protective Equipment (PPE) as detailed in the table below.
- To weigh the compound, use a tared, sealed container to minimize exposure.
- When dissolving, add the solid to the solvent slowly and stir gently to avoid splashing.

### 3. Spill Management:

- Small Spills: Carefully sweep up the solid material, avoiding dust generation.<sup>[8]</sup> Place the collected material into a sealed, labeled container for disposal.
- Large Spills: Evacuate the area and follow your institution's emergency spill response procedures.
- Do not let the product enter drains.<sup>[8]</sup>

## Personal Protective Equipment (PPE)

The following PPE is mandatory for handling **2-Phenylbutyric Acid-d5**.

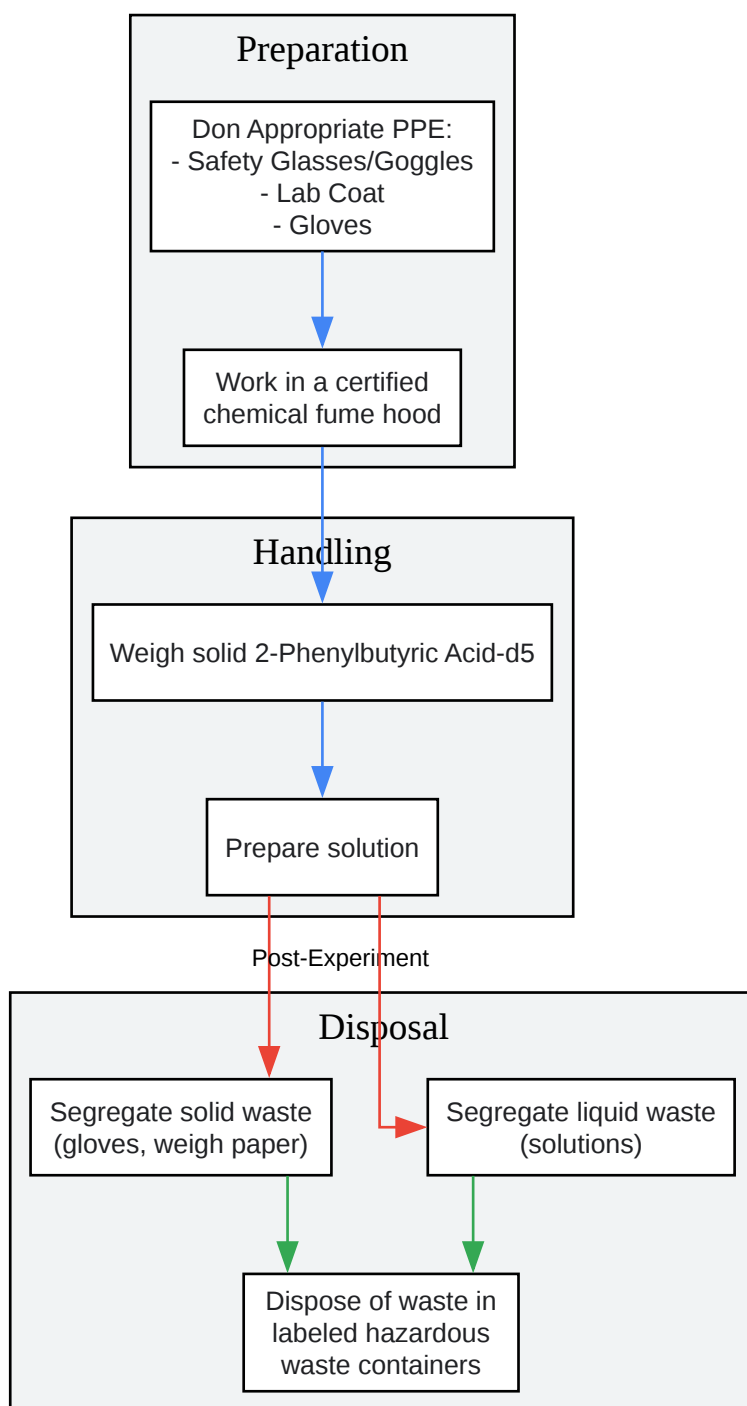
Procedure	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Handling Solid	Safety glasses with side-shields or chemical splash goggles. <sup>[8][9]</sup>	Chemical-resistant gloves (e.g., nitrile). Inspect gloves before use. <sup>[8]</sup> <sup>[10]</sup>	Laboratory coat. <sup>[10]</sup>	Use a respirator if ventilation is inadequate or for nuisance exposures (e.g., N95 dust mask). <sup>[6][8]</sup>
Handling Solutions	Chemical splash goggles. <sup>[9]</sup>	Chemical-resistant gloves (e.g., nitrile). <sup>[8]</sup> <sup>[10]</sup>	Laboratory coat. <sup>[10]</sup>	Work in a well-ventilated area or fume hood. <sup>[8]</sup>

## Disposal Plan

- Solid Waste: All solid waste contaminated with **2-Phenylbutyric Acid-d5** (e.g., weighing paper, contaminated gloves, paper towels) should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.<sup>[8]</sup>
- Liquid Waste: Solutions containing **2-Phenylbutyric Acid-d5** should be collected in a separate, sealed, and labeled hazardous waste container for liquid organic waste.

- Container Disposal: Dispose of the original container as unused product in accordance with local, state, and federal regulations.[8] Contaminated packaging should be disposed of as hazardous waste.[11]

## Experimental Workflow



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Caption: Workflow for handling **2-Phenylbutyric Acid-d5**.

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